

NMR Spectroscopy Data for Daturaolone

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Compound Focus: Daturaolone

CAS No.: 41498-80-0

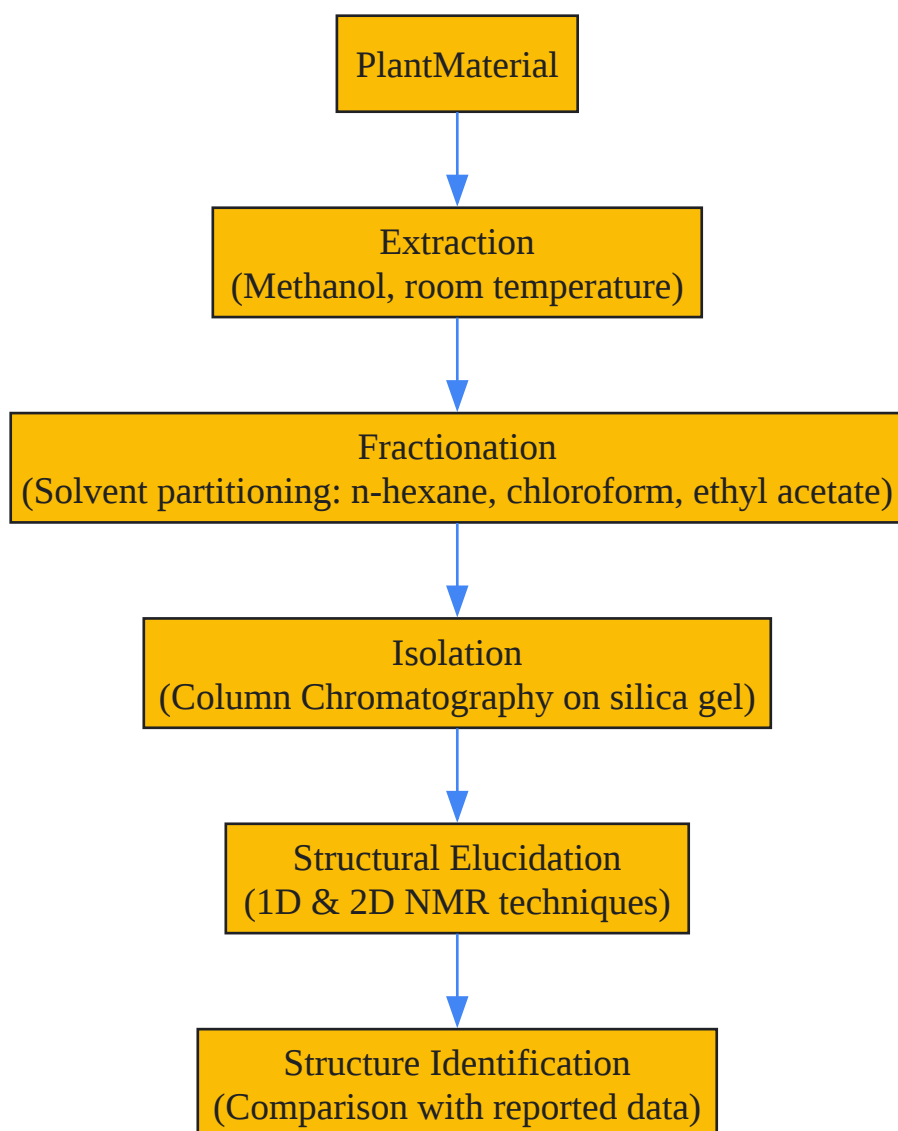
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Parameter	Specification
Molecular Formula	C ₃₀ H ₄₈ O ₂ [1]
Molecular Weight	440.71 g/mol [1] [2]
¹ H-NMR Frequency	600 MHz [3]
¹³ C-NMR Frequency	125 MHz [3]
Deuterated Solvent	Not explicitly stated in sources; CHCl ₃ used for UV spectra [3]
Key Functional Groups (by IR)	Carbonyl (C=O) stretch at 1699 cm ⁻¹ , Hydroxyl (-OH) presence [4]
2D Techniques Used	HMBC, HMQC, NOESY, COSY [3] [4]

Workflow for Isolation and Structural Elucidation

The following diagram illustrates the general workflow researchers use to isolate **daturaolone** from plant material and determine its structure, based on the methodologies described in the research:



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Detailed Experimental Protocols

Here is a detailed breakdown of the key experimental procedures based on the research articles.

Extraction and Isolation

This protocol is adapted from studies on *Datura metel* L. fruits and *Pistacia integerrima* barks [3] [4] [5].

- **Plant Material Preparation:** Plant material (e.g., fruits, bark) is shade-dried at room temperature and ground into a coarse powder [3] [5].
- **Crude Extraction:** The powdered plant material is soaked in methanol, typically at room temperature for several days. The combined methanol extract is then concentrated under reduced pressure to obtain a crude residue [3] [4].
- **Solvent Partitioning:** The crude methanolic extract is suspended in water and successively partitioned with organic solvents of increasing polarity (e.g., n-hexane, chloroform, ethyl acetate) to separate constituents based on their solubility [3] [5].
- **Column Chromatography:** The active fraction (often the chloroform fraction) is subjected to column chromatography over silica gel. The column is eluted with a gradient mixture of n-hexane and ethyl acetate.
- **Crystallization:** Fractions containing **daturaolone** are combined and concentrated. Pure **daturaolone** is obtained as colorless or white crystals through recrystallization using solvents like n-hexane and acetone [3].

NMR Spectroscopy and Structural Elucidation

The structure of **daturaolone** was confirmed using a suite of NMR techniques [3] [4].

- **Sample Preparation:** A purified sample is dissolved in an appropriate deuterated solvent.
- **Data Acquisition:**
 - **1D NMR:** ¹H-NMR and ¹³C-NMR spectra are acquired to determine the chemical environment of all hydrogen and carbon atoms [3].
 - **2D NMR:**
 - **COSY:** Identifies protons that are coupled to each other through two or three bonds [3] [4].
 - **HMQC/HSQC:** Correlates hydrogen atoms directly bonded to carbon atoms (1JCH) [3] [4].
 - **HMBC:** Correlates hydrogen atoms with long-range coupled carbons (2JCH, 3JCH), which is crucial for establishing connections between structural units [3] [4].
 - **NOESY:** Provides information about the spatial proximity of protons, helping to determine relative stereochemistry [3].

Reported Biological Activities

Daturaolone has shown promising biological activities in pre-clinical studies, which often motivate its detailed chemical characterization.

Activity	Experimental Model/Assay	Key Finding
Anti-inflammatory	Carrageenan-induced paw edema in mice [3]	Significant, dose-dependent reduction in inflammation (ED ₅₀ = 10.1 mg/kg) [3] [6]
Antinociceptive (Pain Relief)	Acetic acid-induced writhing in mice [3]	Significant reduction in pain responses (ED ₅₀ = 13.8 mg/kg) [3] [6]
Enzyme Inhibition	In vitro assays [7] [4]	Inhibited α -glucosidase and β -secretase (BACE1), suggesting potential for diabetes and Alzheimer's research [4]
Antipyretic	Yeast-induced fever in mice [5]	Significant reduction in body temperature at higher doses [5]
Muscle Relaxant	Inclined plane, chimney, and traction tests in mice [5]	Exhibited significant muscle relaxation potential [5]

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